

Application Notes and Protocols: Preparing Acetylatractylodinol Stock Solutions

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Compound of Interest

Compound Name: **Acetylatractylodinol**

Cat. No.: **B149813**

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Introduction

Acetylatractylodinol is a polyacetylene compound isolated from the rhizomes of *Atractylodes lancea*.^[1] It has been noted for its potential antioxidant and anti-inflammatory activities, making it a compound of interest in pharmacological research and drug development.^[1] Accurate and consistent preparation of stock solutions is a critical first step for any *in vitro* or *in vivo* studies to ensure the reliability and reproducibility of experimental results. This document provides a detailed protocol for the preparation of **Acetylatractylodinol** stock solutions.

Physicochemical Properties

A summary of the key physicochemical properties of **Acetylatractylodinol** is presented below.

Property	Value	Source
Molecular Formula	$C_{15}H_{12}O_3$	[1]
Molecular Weight	240.25 g/mol	[2] [3] [4]
Appearance	Powder	[2]
Solubility	Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[1] [2]

Experimental Protocol: Preparation of Acetyltractylodinol Stock Solutions

This protocol outlines the procedure for preparing a 10 mM stock solution of **Acetyltractylodinol** in Dimethyl Sulfoxide (DMSO).

Materials:

- **Acetyltractylodinol** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- Pre-weighing Preparations: Before opening, bring the vial of **Acetyltractylodinol** powder to room temperature to prevent condensation. Ensure the analytical balance is calibrated and level.
- Weighing **Acetyltractylodinol**: Carefully weigh the desired amount of **Acetyltractylodinol** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.40 mg of **Acetyltractylodinol**. Refer to Table 1 for calculations for other volumes and concentrations.
- Dissolving in Solvent: Add the appropriate volume of DMSO to the vial containing the weighed powder. For the 2.40 mg of powder, add 1 mL of DMSO to achieve a 10 mM concentration.

- Ensuring Complete Dissolution: Tightly cap the vial and vortex thoroughly until the powder is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) or sonication can aid in dissolution if necessary.^[1] Visually inspect the solution to ensure no solid particles remain.
- Storage of Stock Solution: Store the stock solution in small aliquots in tightly sealed amber vials or cryotubes at -20°C or -80°C to protect it from light and repeated freeze-thaw cycles. While specific stability data is limited, it is best practice to use freshly prepared solutions or to conduct stability tests for long-term storage.

Table 1: Mass of **Acetyltracylodinol** Required for Various Stock Solution Concentrations

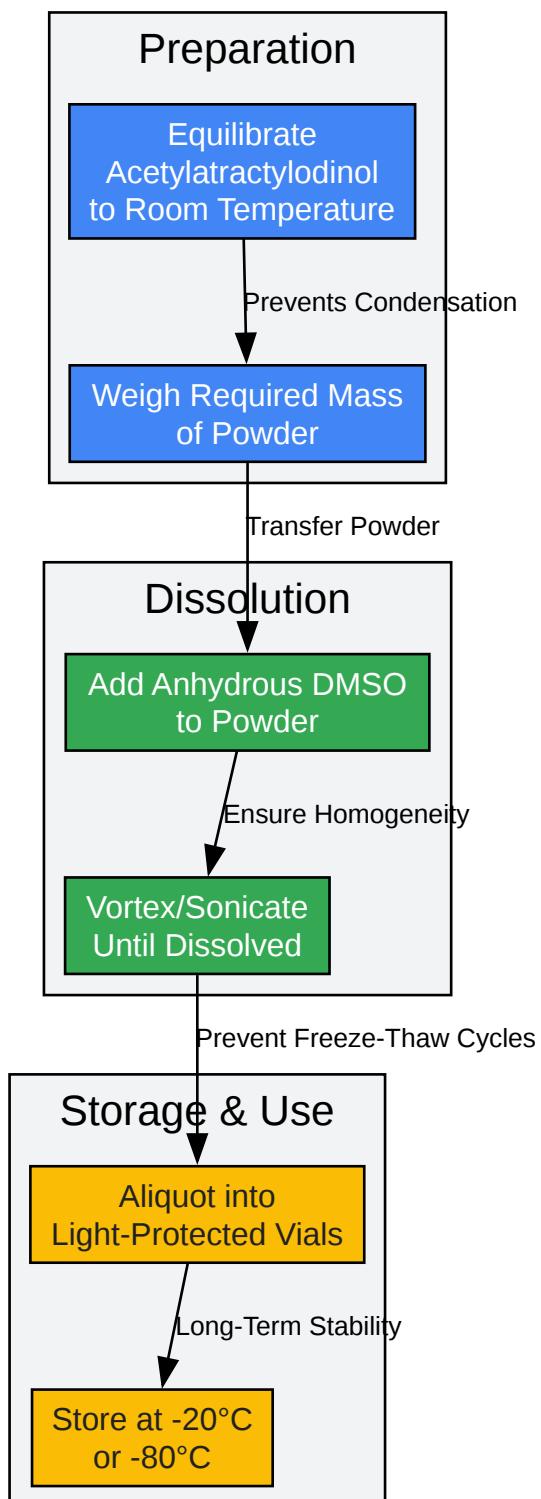
Desired Concentration (mM)	Volume of DMSO	Mass of Acetyltracylodinol (MW = 240.25 g/mol)
1	1 mL	0.24 mg
5	1 mL	1.20 mg
10	1 mL	2.40 mg
20	1 mL	4.81 mg
50	1 mL	12.01 mg
1	5 mL	1.20 mg
10	5 mL	12.01 mg

Note: The formula used for calculation is: Mass (mg) = Desired Concentration (mM) * Molecular Weight (g/mol) * Volume (L)

Workflow for Stock Solution Preparation

The following diagram illustrates the key steps in preparing **Acetyltracylodinol** stock solutions.

Workflow for Acetyltracylodonol Stock Solution Preparation

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Caption: A flowchart of the protocol for preparing **Acetyltracylodonol** stock solutions.

Safety Precautions

- Always handle **Acetylactylodinol** and DMSO in a well-ventilated area, preferably within a chemical fume hood.
- Wear appropriate personal protective equipment, including a lab coat, safety glasses, and chemical-resistant gloves.
- Consult the Safety Data Sheet (SDS) for **Acetylactylodinol** and DMSO before handling.

By following this detailed protocol, researchers can ensure the accurate and reproducible preparation of **Acetylactylodinol** stock solutions for their experimental needs.

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References

- 1. Acetylactylodinol | Benchchem [benchchem.com]
- 2. Acetylactylodinol | CAS:61582-39-6 | Manufacturer ChemFaces [chemfaces.com]
- 3. Acetylactylodinol | C15H12O3 | CID 5315531 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Acetylactylodinol Datasheet DC Chemicals [dccchemicals.com]
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